

# isopropyl isocyanide stability and storage

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## Compound Focus: Isopropyl isocyanide

CAS No.: 598-45-8

Cat. No.: S586338

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## Chemical Identity and Key Properties

The table below summarizes the fundamental identifiers and physical properties of **isopropyl isocyanide** that are relevant to its handling and stability [1] [2].

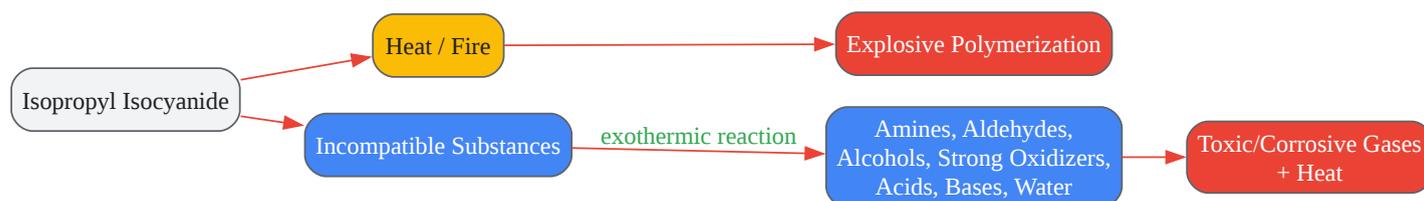
Property	Value / Description
CAS Number	598-45-8 [2]
Molecular Formula	C <sub>4</sub> H <sub>7</sub> N [2]
Molecular Weight	69.11 g/mol [2]
Boiling Point	75 °C (lit.) [1] [2]
Density	0.733 g/mL at 25 °C (lit.) [1] [2]
Flash Point	20.6 °C (closed cup) [1]
Physical Form	Colorless liquid [1]

## Stability, Reactivity, and Associated Hazards

**Isopropyl isocyanide** is a reactive compound that presents several significant hazards, which directly dictate its storage and handling requirements.

Hazard Category	Description
Flammability	Highly flammable liquid and vapor. Flash point ~20.6°C (69°F) [3] [1].
Toxicity	Toxic if inhaled, swallowed, or in contact with skin (Acute Tox. 3) [1].
Reactivity	<b>Polymerizable</b> ; reactions can be explosive without solvent [3]. Incompatible with many compounds [3].

The reactivity profile can be visualized as follows, showing the main hazardous interactions:



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*Diagram illustrating the primary reactivity hazards of **isopropyl isocyanide**.*

- **Polymerization Hazard:** This is a key stability concern. The material may **polymerize explosively** when heated or involved in a fire [3].
- **Incompatible Materials:** It reacts exothermically with a wide range of common substances, including [3]:
  - **Amines, aldehydes, alcohols, alkali metals, ketones, mercaptans**
  - **Strong oxidizers, hydrides, phenols, and peroxides**
- **Water Reactions:** It is insoluble in water and reacts with it, potentially releasing toxic gases and significant heat [3]. **Acids and bases** can initiate polymerization [3].

## Storage and Handling Protocols

The following table outlines the critical storage conditions and safety measures derived from the hazard profile.

Aspect	Recommendation
Storage Temperature	2-8°C (refrigerated) [1] [2].
Storage Class	Flammable liquids [1].
Container	Keep in a tightly closed container.
Ignition Control	Eliminate all ignition sources (no smoking, sparks, flames). Ground all equipment [3].
Moisture Control	Protect from moisture [3].
Personal Protective Equipment (PPE)	Eyeshields, faceshields, gloves. For vapor exposure, use a positive pressure self-contained breathing apparatus (SCBA). Chemical protective clothing is recommended [3] [1].

## Synthesis and Applications

While not a direct stability protocol, one documented synthesis method provides context for its handling during preparation. **Isopropyl isocyanide** can be prepared from isopropylformamide and *p*-toluenesulfonyl chloride in quinoline, distilling the product as it forms under reduced pressure into a cold trap. This method reported a 30% yield [2].

The compound is used in research for synthesizing various complexes and organic molecules, including Ugi ligands, pentafluorophenyl monomers, and dinuclear copper complexes [1] [2].

## Critical Summary for Researchers

The core requirement for managing **isopropyl isocyanide** is strict **adherence to cold storage and rigorous exclusion of incompatible materials**. The combination of flammability, high reactivity, and polymerization risk makes it a high-hazard substance in the laboratory.

- **Key Stability Insight:** The imperative for **refrigerated storage** is explicitly stated [1] [2].
- **Data Gaps:** The search results lack specific long-term stability studies under various conditions (e.g., the effect of trace metals or acids), detailed decomposition kinetics, or validated analytical methods for monitoring purity over time.

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## References

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2. I-PROPYLISOCYANIDE | 598-45-8 [chemicalbook.com]
3. ISOPROPYL ISOCYANATE - NOAA - CAMEO Chemicals [cameochemicals.noaa.gov]

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